

Personal protective equipment for handling 5-(Dichloromethyl)-2-fluoropyridine

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Compound of Interest

Compound Name: 5-(Dichloromethyl)-2-fluoropyridine

Cat. No.: B8387855

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Essential Safety and Handling Guide for 5-(Dichloromethyl)-2-fluoropyridine

This guide provides immediate, essential safety and logistical information for the handling and disposal of **5-(Dichloromethyl)-2-fluoropyridine**. The following procedures are based on the known hazards of similar halogenated pyridine compounds and are intended for use by trained research, scientific, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

5-(Dichloromethyl)-2-fluoropyridine is presumed to be a hazardous substance. Based on data from structurally similar compounds, it should be considered harmful if swallowed, in contact with skin, or inhaled.^[1] It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Therefore, strict adherence to PPE protocols is mandatory.

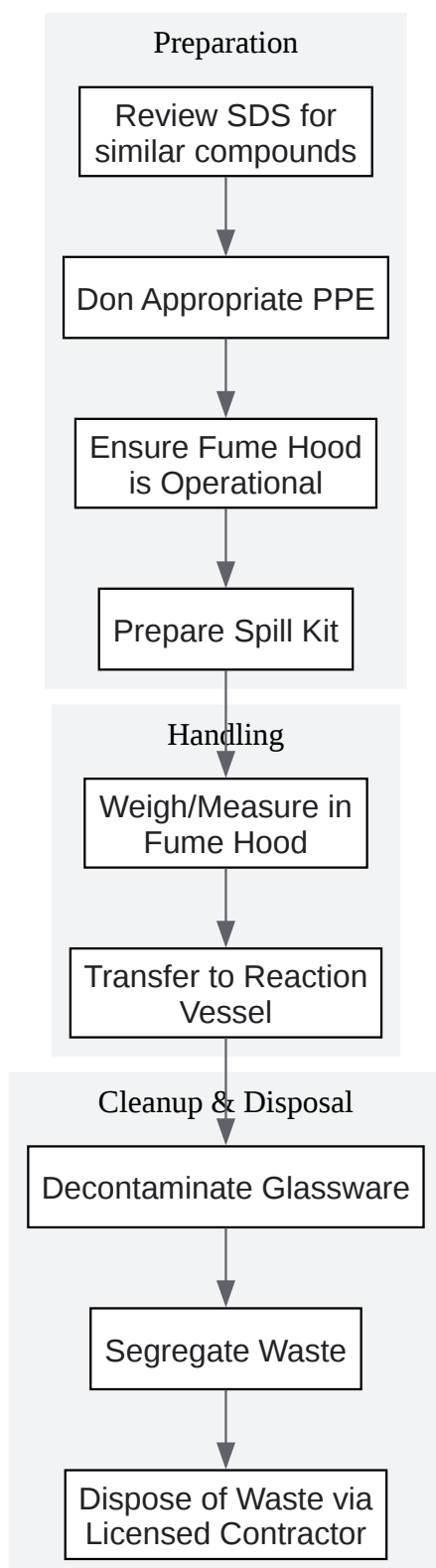
Table 1: Required Personal Protective Equipment (PPE)

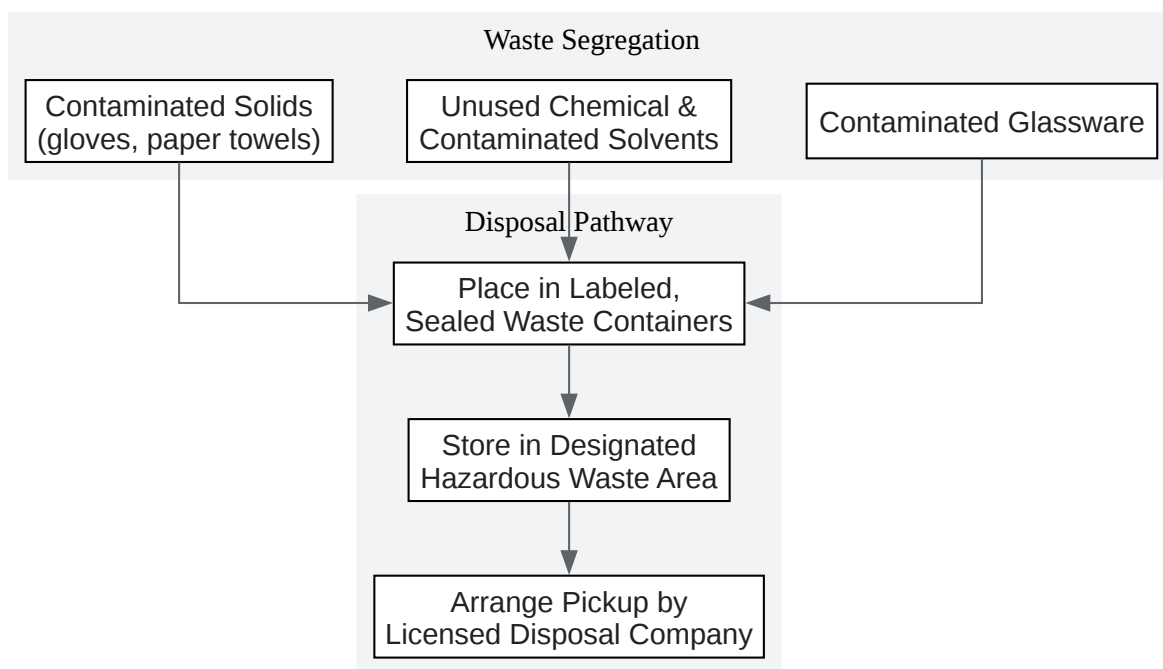
Body Part	Equipment	Specification
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles meeting ANSI Z.87.1 or equivalent standards. A face shield should be worn over goggles when there is a splash hazard.[2]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for handling pyridines.[3][4] Always inspect gloves for integrity before use and change them immediately if contact with the chemical occurs.
Body	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to provide maximum skin coverage.[5]
Respiratory	Respirator	Use a NIOSH/MSHA approved respirator with an appropriate filter for organic vapors and particulates if working outside of a certified fume hood or if exposure limits are exceeded. [1][2]
Feet	Closed-toe Shoes	Shoes that fully cover the feet are required in the laboratory. [2]

Safe Handling and Operational Plan

A systematic approach is crucial to minimize exposure and ensure safety during the handling of **5-(Dichloromethyl)-2-fluoropyridine**.

Experimental Workflow:





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